

Confirming Navitoclax Target Engagement in Tumor Tissues: A Comparative Guide

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Compound of Interest

Compound Name: Navitoclax

Cat. No.: B1264371

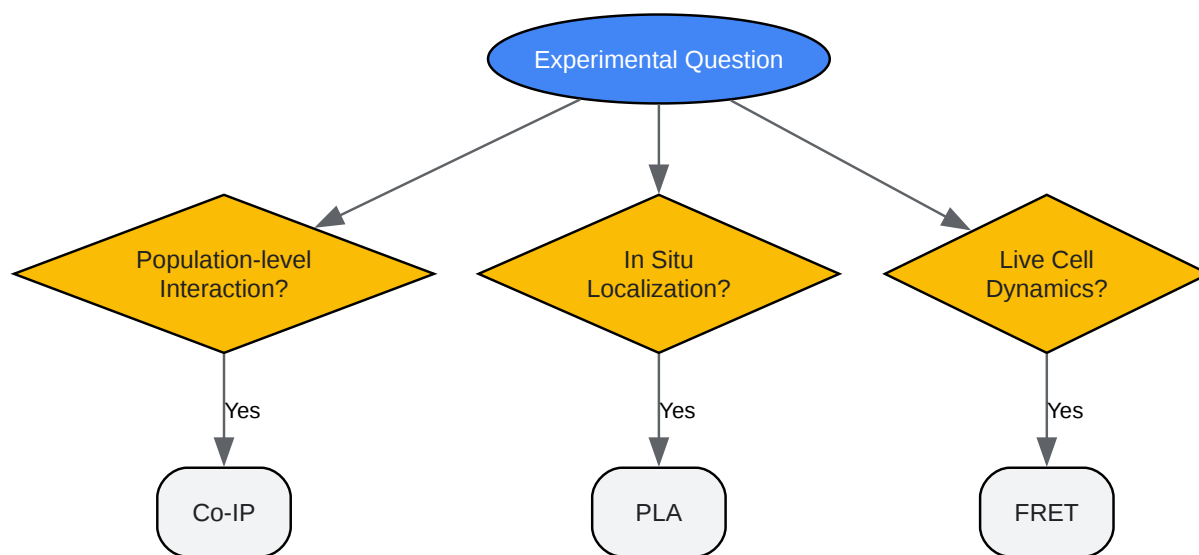
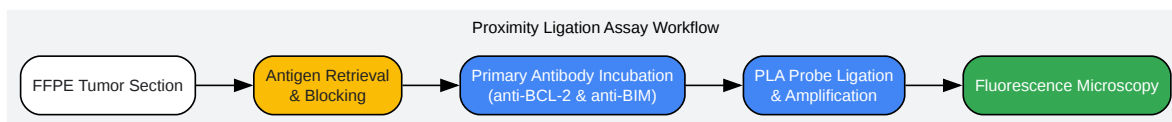
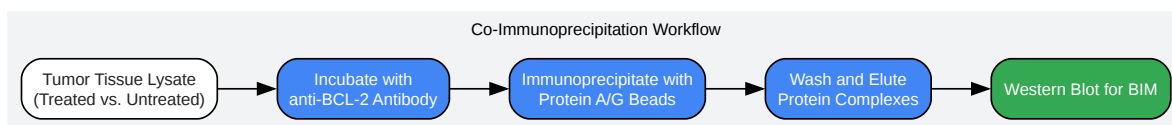
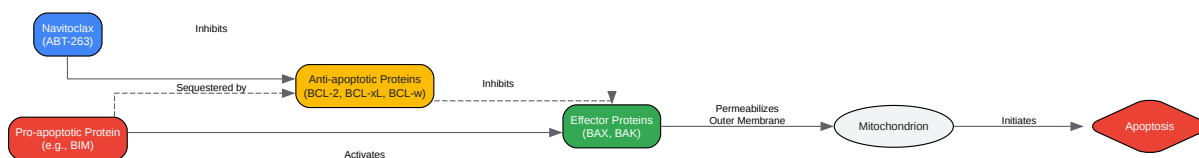
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This guide provides a comprehensive comparison of methods to confirm the engagement of **Navitoclax** with its molecular targets within tumor tissues. **Navitoclax** is a potent BH3 mimetic that induces apoptosis by inhibiting the anti-apoptotic B-cell lymphoma 2 (BCL-2) family of proteins.[1][2] Verifying that a drug interacts with its intended target in a complex biological environment is a critical step in preclinical and clinical development. This document outlines key experimental approaches, presents comparative data for **Navitoclax** and alternative BCL-2 inhibitors, and provides detailed experimental protocols.

Mechanism of Action: Navitoclax and the BCL-2 Family

Navitoclax functions by binding with high affinity to the BH3-binding groove of the anti-apoptotic proteins BCL-2, BCL-xL, and BCL-w.[3][4] This binding displaces pro-apoptotic "BH3-only" proteins (e.g., BIM), which are then free to activate the effector proteins BAX and BAK. The subsequent oligomerization of BAX and BAK on the mitochondrial outer membrane leads to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and ultimately, caspase-mediated apoptosis.[3]



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